Technical Support Center: ent-Avibactam Sodium

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Compound of Interest

Compound Name:	*ent-Avibactam sodium*
Cat. No.:	*B8799853*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the storage, handling, and experimental use of **ent-Avibactam sodium**.

Frequently Asked Questions (FAQs)

Q1: What is **ent-Avibactam sodium**? A1: **ent-Avibactam sodium** is the enantiomer of Avibactam sodium.[1][2] It is a broad-spectrum, non-β-lactam β-lactamase inhibitor.[1][3] Like avibactam, it is designed to inhibit the activity of β-lactamase enzymes produced by bacteria, which are a common cause of resistance to β-lactam antibiotics.[3] It is used in research settings to study bacterial resistance mechanisms.

Q2: What is the primary mechanism of action for avibactam, the related compound? A2: Avibactam works by covalently binding to and inhibiting a wide range of bacterial β-lactamase enzymes, including Ambler class A, class C, and some class D enzymes.[4] By inactivating these enzymes, avibactam restores the efficacy of β-lactam antibiotics that would otherwise be degraded.[3][5] This makes it a valuable partner for antibiotics in treating infections caused by multi-drug resistant bacteria.[3]

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Q3: What are the recommended long-term storage conditions for solid **ent-Avibactam sodium**? A3: For long-term stability, solid **ent-Avibactam sodium** should be stored at -20°C.[6][7] Some suppliers recommend storage at 2-8°C in a refrigerator.[1] It is crucial to keep the container tightly sealed in a dry, well-ventilated place, protected from humidity.[8][9]

Q4: How should I handle **ent-Avibactam sodium** safely in the laboratory? A4: **ent-Avibactam sodium** should be handled as a hazardous substance.[6] Always use personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][10] Avoid creating dust and handle the compound in a well-ventilated area or under a chemical fume hood to prevent inhalation.[8][10] Avoid contact with skin and eyes.[10] Wash hands thoroughly after handling.[6]

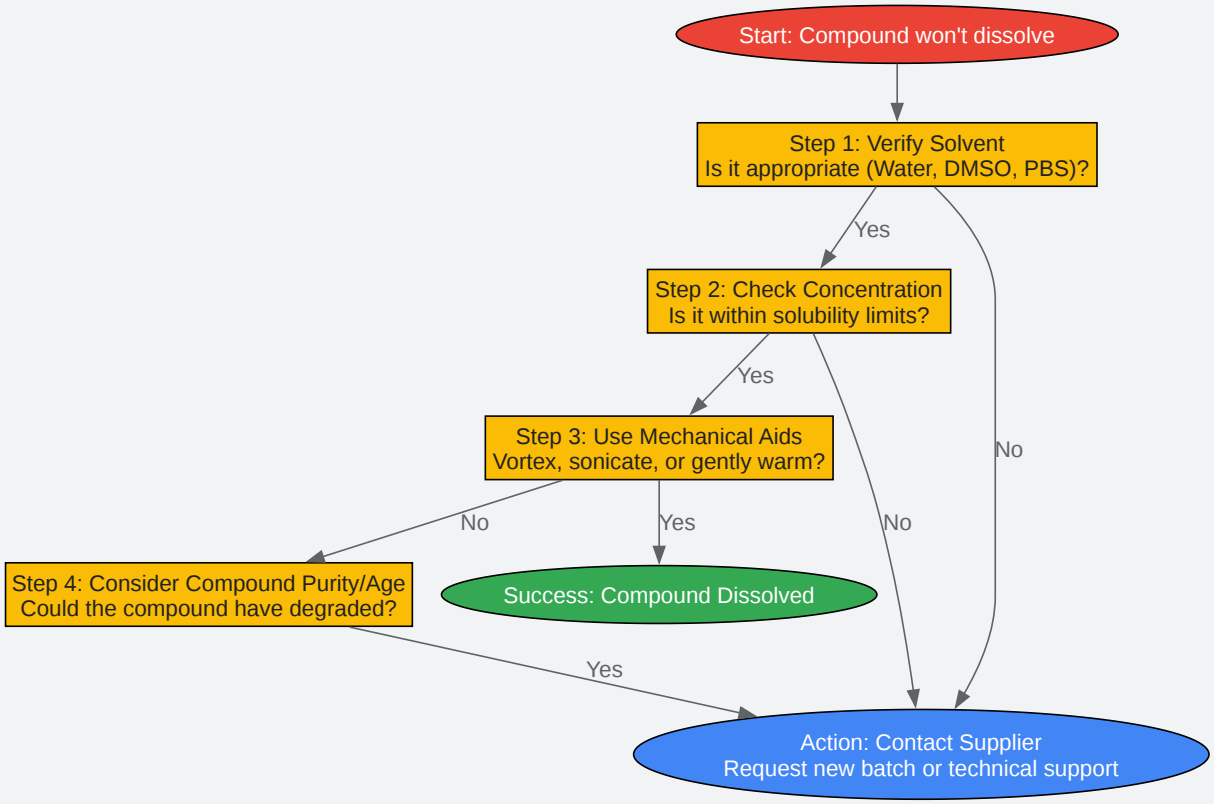
Q5: Is **ent-Avibactam sodium** intended for human or veterinary use? A5: No, this product is for research use only and is not intended for human or veterinary diagnostic or therapeutic use.[6]

Troubleshooting Guide

Q1: I am having trouble dissolving solid **ent-Avibactam sodium**. What should I do? A1: First, verify you are using an appropriate solvent. Avibactam sodium is soluble in water (>140 mg/mL) and DMSO (≥30 mg/mL).[11] If you are preparing aqueous solutions, using a buffer like PBS (pH 7.2) is common, with a reported solubility for avibactam sodium of approximately 10 mg/mL.[6] For organic stock solutions, DMSO or dimethyl formamide are suitable choices.[6] Gentle warming or sonication may assist with dissolution in some solvents, but be cautious as heat can degrade the compound.[5][12] Always purge the solvent with an inert gas before preparing stock solutions to minimize oxidation.[6]

Troubleshooting Workflow: Solubility Issues

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Caption: Troubleshooting workflow for solubility problems.

Q2: My experimental results are inconsistent. Could the **ent-Avibactam sodium** be degrading? A2: Yes, inconsistency can be a sign of compound degradation. Avibactam sodium is sensitive to heat, light, and moisture.[5] Aqueous solutions are particularly unstable and it is recommended not to store them for more than one day.[6] For reproducible results, prepare

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fresh aqueous solutions for each experiment from a frozen stock solution in an organic solvent like DMSO. When not in use, store the solid compound and stock solutions under the recommended conditions (-20°C, dry, dark).

Q3: I observe a color change in my solid compound or prepared solutions. What does this indicate? A3: A visible change in color from the expected white or off-white powder can indicate degradation or contamination.[7] Do not use the compound if you observe a significant color change. For solutions, precipitation or color change upon storage also suggests instability or contamination. It is best practice to use a fresh vial of the compound or prepare new solutions.

Quantitative Data

Table 1: Chemical and Physical Properties of **ent-Avibactam Sodium**

Property	Value	Reference
CAS Number	396731-20-7	[1][2]
Molecular Formula	$C_7H_{10}N_3NaO_6S$	[1][2]
Molecular Weight	287.22 g/mol	[1]
Appearance	Crystalline solid / Powder	[2][6]
Purity	≥95% - ≥98% (supplier dependent)	[6][11]

Table 2: Storage and Stability of Avibactam Sodium

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Condition	Recommendation	Stability Data	Reference
Solid (Long-term)	-20°C, sealed, dry, dark	≥4 years	[6]
Solid (Short-term)	0 - 4°C	Days to weeks	[4]
Shipping	Ambient temperature	Not specified	[1][7]
Aqueous Solution	Prepare fresh daily	Not recommended for storage > 1 day	[6]
DMSO/DMF Stock	-20°C or -80°C	More stable than aqueous	[4][6]

Table 3: Solubility Data for Avibactam Sodium

Solvent	Approximate Solubility	Reference
Water	>140 mg/mL	[11]
DMSO	~5 mg/mL to ≥30 mg/mL	[6][11]
Dimethyl Formamide (DMF)	~5 mg/mL	[6]
PBS (pH 7.2)	~10 mg/mL	[6]
Methanol	Slightly soluble (sonication may be needed)	[4]

Experimental Protocols

Protocol: In Vitro MIC Assay with a β-Lactam Antibiotic and **ent-Avibactam Sodium**

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of a β-lactam antibiotic in combination with a fixed concentration of **ent-Avibactam sodium** against a β-lactamase-producing bacterial strain.

1. Materials and Reagents:

- **ent-Avibactam sodium**

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- β-lactam antibiotic (e.g., Ceftazidime)
- β-lactamase-producing bacterial strain (e.g., Klebsiella pneumoniae)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Dimethyl Sulfoxide (DMSO)
- Sterile 96-well microtiter plates
- Spectrophotometer or plate reader

2. Preparation of Stock Solutions:

- **ent-Avibactam sodium**: Prepare a 10 mg/mL stock solution in sterile DMSO. Aliquot and store at -20°C.
- β-lactam antibiotic: Prepare a stock solution in an appropriate solvent (e.g., water or DMSO) according to the manufacturer's instructions. Aliquot and store at -20°C.
- Bacterial Inoculum: Culture the bacterial strain overnight on an appropriate agar plate. Inoculate a single colony into CAMHB and grow to the logarithmic phase (approximately 0.5 McFarland standard). Dilute this culture in CAMHB to achieve a final concentration of ~5 x 10^5 CFU/mL in the microtiter plate wells.

3. Experimental Procedure (Broth Microdilution):

- Working Solution: Prepare a working solution of **ent-Avibactam sodium** in CAMHB at twice the desired final fixed concentration (e.g., if the final concentration is 4 µg/mL, prepare an 8 µg/mL working solution).
- Antibiotic Dilution: In a 96-well plate, perform a two-fold serial dilution of the β-lactam antibiotic stock solution in CAMHB.
- Addition of Inhibitor: Add an equal volume of the **ent-Avibactam sodium** working solution to each well containing the antibiotic dilutions. This will bring the inhibitor to its final fixed concentration and dilute the antibiotic to its final test concentrations.

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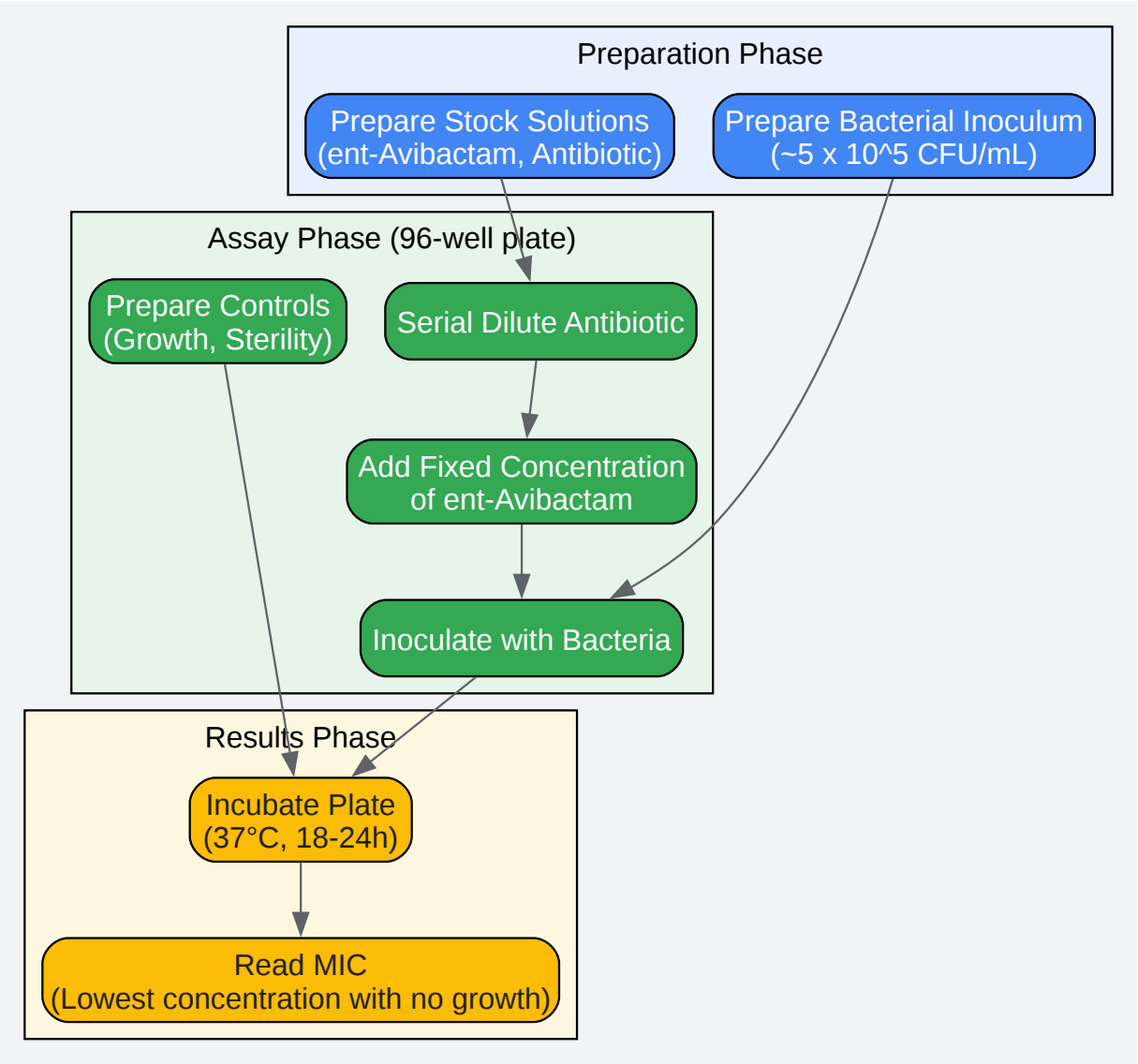
- Inoculation: Add the prepared bacterial inoculum to each well.
- Controls: Include wells for sterility control (broth only), growth control (broth + inoculum), and inhibitor control (broth + inoculum + **ent-Avibactam sodium** only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.

4. Determining the MIC:

- The MIC is defined as the lowest concentration of the β-lactam antibiotic that completely inhibits visible growth of the bacteria. This can be determined by visual inspection or by measuring the optical density (OD) at 600 nm.

Experimental Workflow: MIC Assay

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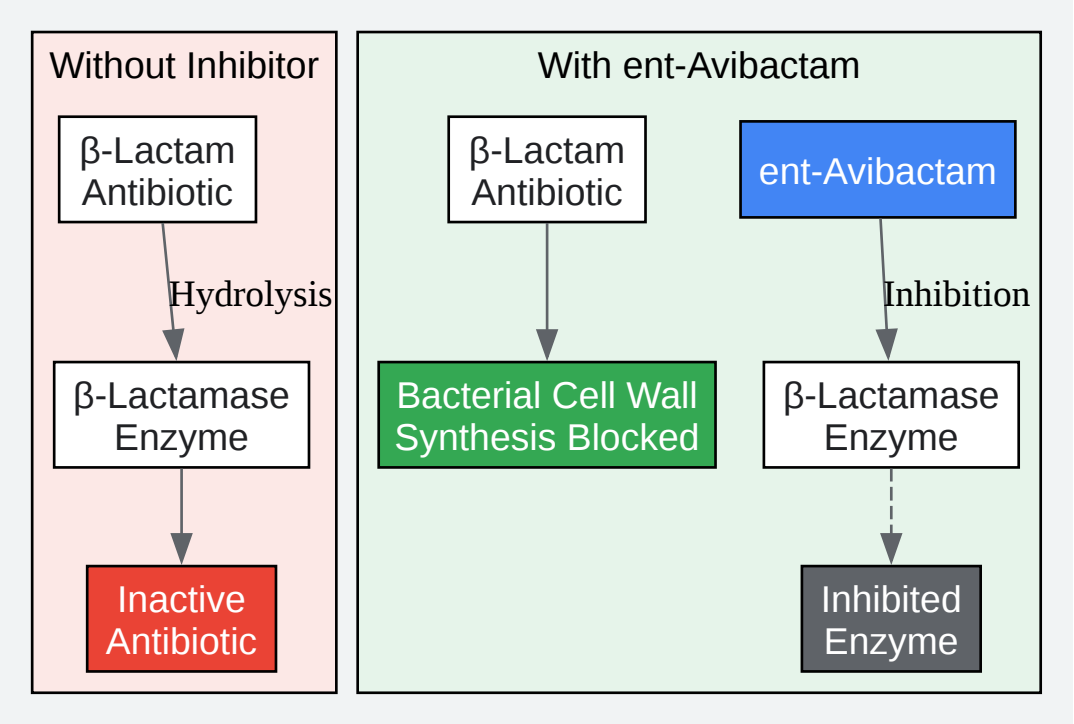


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Caption: Workflow for a combination MIC assay.

Mechanism of Action: β-Lactamase Inhibition

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Caption: How ent-Avibactam restores antibiotic activity.

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